

The Cellular Target of GSK-A1: A Technical Guide

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Compound of Interest

Compound Name: GSK-A1
Cat. No.: B15605006

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Abstract

GSK-A1 is a potent and selective small molecule inhibitor that has garnered significant interest within the research community for its specific cellular activity. This technical guide provides an in-depth overview of the cellular target of **GSK-A1**, its mechanism of action, and the experimental methodologies used to characterize its function. Quantitative data are presented to illustrate its potency and selectivity, and key signaling pathways are visualized to provide a comprehensive understanding of its biological context.

Primary Cellular Target of GSK-A1

The primary cellular target of **GSK-A1** is Phosphatidylinositol 4-kinase type III alpha (PI4KA), also known as PI4KIII α .^{[1][2][3][4][5]} **GSK-A1** acts as a selective inhibitor of this enzyme.^{[1][5]} PI4KA is a crucial enzyme responsible for the synthesis of phosphatidylinositol 4-phosphate (PI4P) at the plasma membrane.^{[6][7]} This lipid product is a key precursor for the synthesis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂), a critical signaling molecule involved in numerous cellular processes.^{[1][6][7]}

Quantitative Analysis of GSK-A1 Activity

The potency and selectivity of **GSK-A1** have been quantified through various biochemical and cell-based assays. The following tables summarize the key quantitative data available for **GSK-A1**.

Table 1: In Vitro Potency of **GSK-A1** against PI4KA

Parameter	Value	Cell Line/System	Reference
pIC50	8.5-9.8	Not specified	[1][5]
IC50	~3 nM	HEK-AT1 cells	[1][3]
IC50	3.16 nM	Not specified	[2]

Table 2: Selectivity Profile of **GSK-A1**

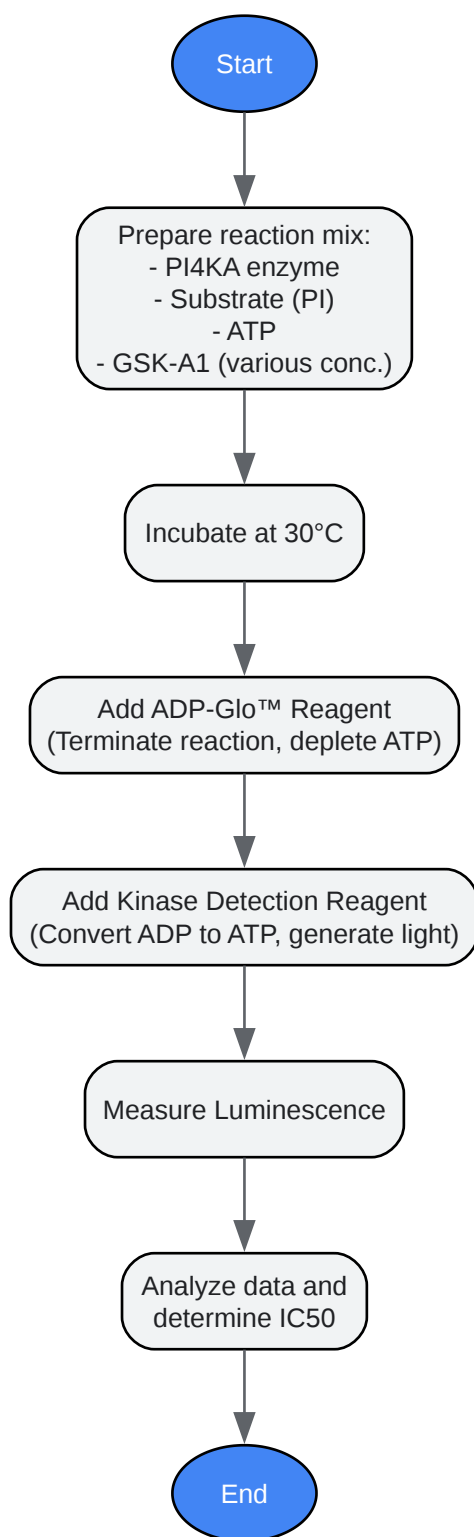
Kinase	IC50 (nM)	Reference
PI4KIII α (PI4KA)	3.16	[2]
PI4KIII β (PI4KB)	>50	[2]
PI3K α	>50	[2]
PI3K β	>50	[2]
PI3K δ	>50	[2]
PI3K γ	15.8	[2]
PI4K2A	No significant inhibition	[1]
PI4K2B	No significant inhibition	[1]

Signaling Pathway of PI4KA

PI4KA plays a critical role in maintaining the phosphoinositide composition of the plasma membrane, which is essential for various signaling events. The enzyme catalyzes the phosphorylation of phosphatidylinositol (PI) to generate phosphatidylinositol 4-phosphate

(PI4P). This PI4P can then be further phosphorylated by PIP5K to produce PI(4,5)P2. **GSK-A1**, by inhibiting PI4KA, disrupts this pathway, leading to a potent decrease in PI4P levels.[1][5]





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